

Biochemical and Functional Properties

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Compound Focus: JNK Inhibitor VIII

CAS No.: 894804-07-0

Cat. No.: S531363

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JNK Inhibitor VIII exhibits high potency and selectivity across the JNK isoforms.

Property	JNK1	JNK2	JNK3
Binding Affinity (Ki)	2 nM [1]	4 nM [1]	52 nM [1] [2]
Cellular Activity (EC ₅₀)	Inhibits c-Jun phosphorylation (Ser63) with an EC ₅₀ of 920 nM in HepG2 cells [1]		

Its key reported functions include:

- Suppresses Apoptosis:** The inhibitor has been shown to suppress apoptosis, caspase cleavage, and cytochrome C release [3].
- Blocks JNK Phosphorylation:** It blocks the phosphorylation of JNK without affecting the expression of IL-6, IL-8, or COX-2 [3].
- Reduces TGF-induced JNK Activation:** It has been noted to reduce transforming growth factor-beta (TGF- β)-induced JNK activation [3].
- Preferential Cytotoxicity:** It preferentially blocks the growth of PTEN (a tumor suppressor gene)-null mouse embryonic fibroblasts [1].

Experimental Evidence and Applications

The inhibitor has been utilized in various research contexts to elucidate the role of JNK signaling.

Research Area	Findings	Citation
Hepatic Fibrosis	JNK Inhibitor VIII modulated hepatic fibrosis in a study, highlighting the role of JNK in liver disease.	[3]
Viral Infection	A study on Yellow Fever Virus found that MEK/ERK, not JNK, activation is decisive for replication, providing context on pathway specificity.	[3]
Neuronal Survival	Research on aged sympathetic neurons showed that short-term JNK inhibition could promote survival and growth.	[3]

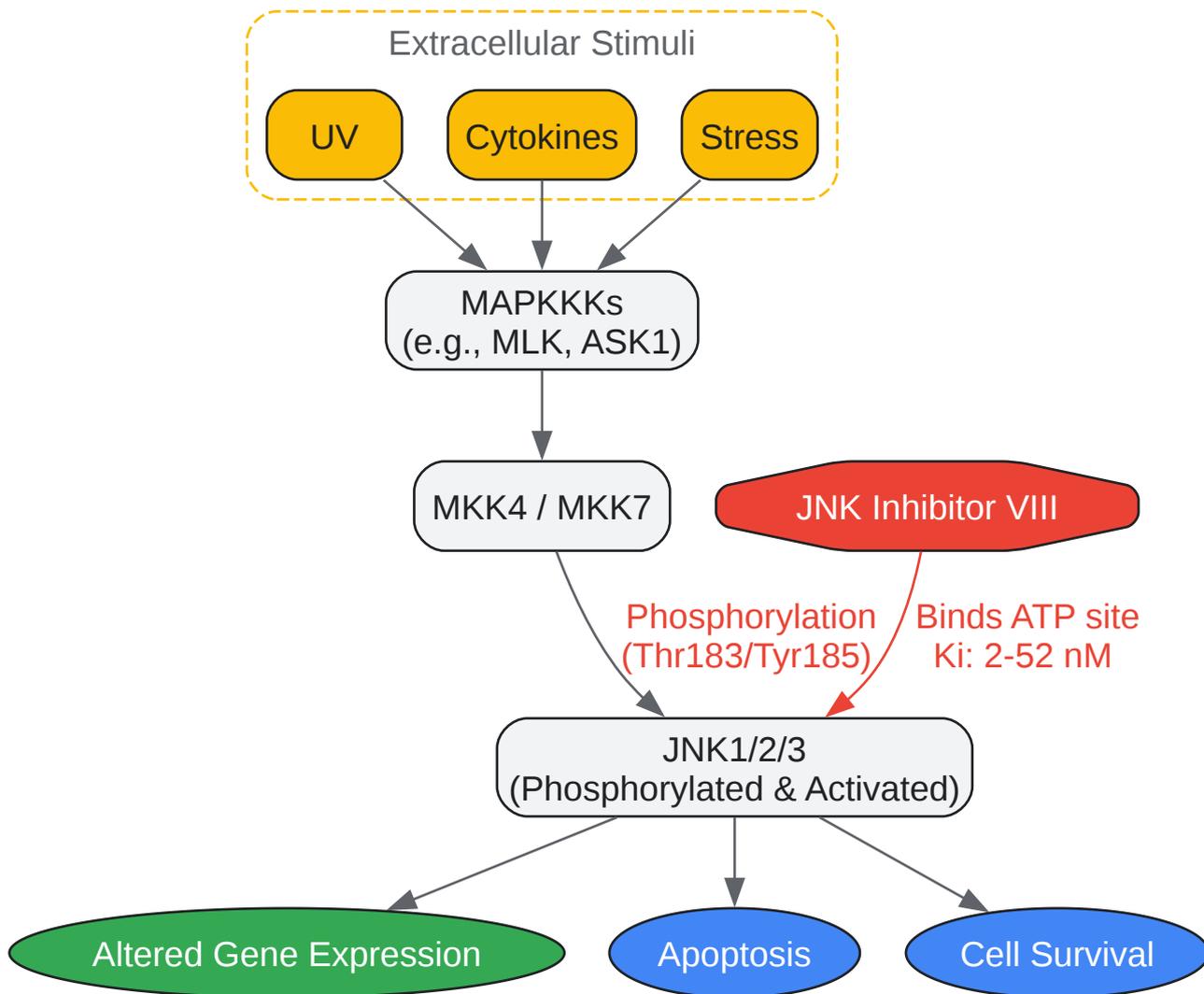
Important Research-Use-Only Note

JNK Inhibitor VIII is labeled "For Research Use Only" and is **not intended for diagnostic or therapeutic use** in humans [3].

Pathway and Experimental Workflow

The diagram below illustrates the core JNK signaling pathway and the mechanism of **JNK Inhibitor VIII**, which provides context for its application in experiments.

JNK Signaling Pathway and Inhibitor Mechanism



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JNK Inhibitor VIII acts by competitively binding to the ATP-binding site of JNK, preventing its phosphorylation and subsequent activation of downstream processes like apoptosis and gene expression.

Key Considerations for Researchers

- **Isoform Selectivity:** **JNK Inhibitor VIII** shows the highest affinity for JNK1 (Ki = 2 nM) and lowest for JNK3 (Ki = 52 nM) [1] [2]. This property is valuable for dissecting the specific roles of different JNK isoforms.

- **Cellular Context Matters:** JNK signaling can have dual roles, promoting either cell survival or apoptosis depending on the cellular context and stimulation duration [4]. Experimental results should be interpreted accordingly.
- **Handling and Storage:** As a solid, it should be stored at -20°C, protected from light, and is typically dissolved in DMSO [1].

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References

1. JNK Inhibitor VIII [sigmaaldrich.com]
2. mitogen-activated protein kinase 10 | JNK subfamily | IUPHAR/BPS... [guidetopharmacology.org]
3. | CAS 894804-07-0 | SCBT - Santa Cruz... JNK Inhibitor VIII [scbt.com]
4. Selective JNK Inhibitors for Cancer Therapy [pmc.ncbi.nlm.nih.gov]

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